

# Personal protective equipment for handling 6-Chloro-2-methyl-1h-indole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Chloro-2-methyl-1h-indole

Cat. No.: B1331389

[Get Quote](#)

## Essential Safety and Handling Guide for 6-Chloro-2-methyl-1h-indole

This guide provides crucial safety and logistical information for the handling and disposal of **6-Chloro-2-methyl-1h-indole**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

### Chemical Profile:

- Name: **6-Chloro-2-methyl-1h-indole**
- CAS Number: 6127-17-9
- Empirical Formula: C<sub>9</sub>H<sub>8</sub>ClN
- Physical Form: Solid

### Hazard Identification:

According to safety data sheets, **6-Chloro-2-methyl-1h-indole** is classified as acutely toxic if swallowed (Acute Tox. 3 Oral). It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)

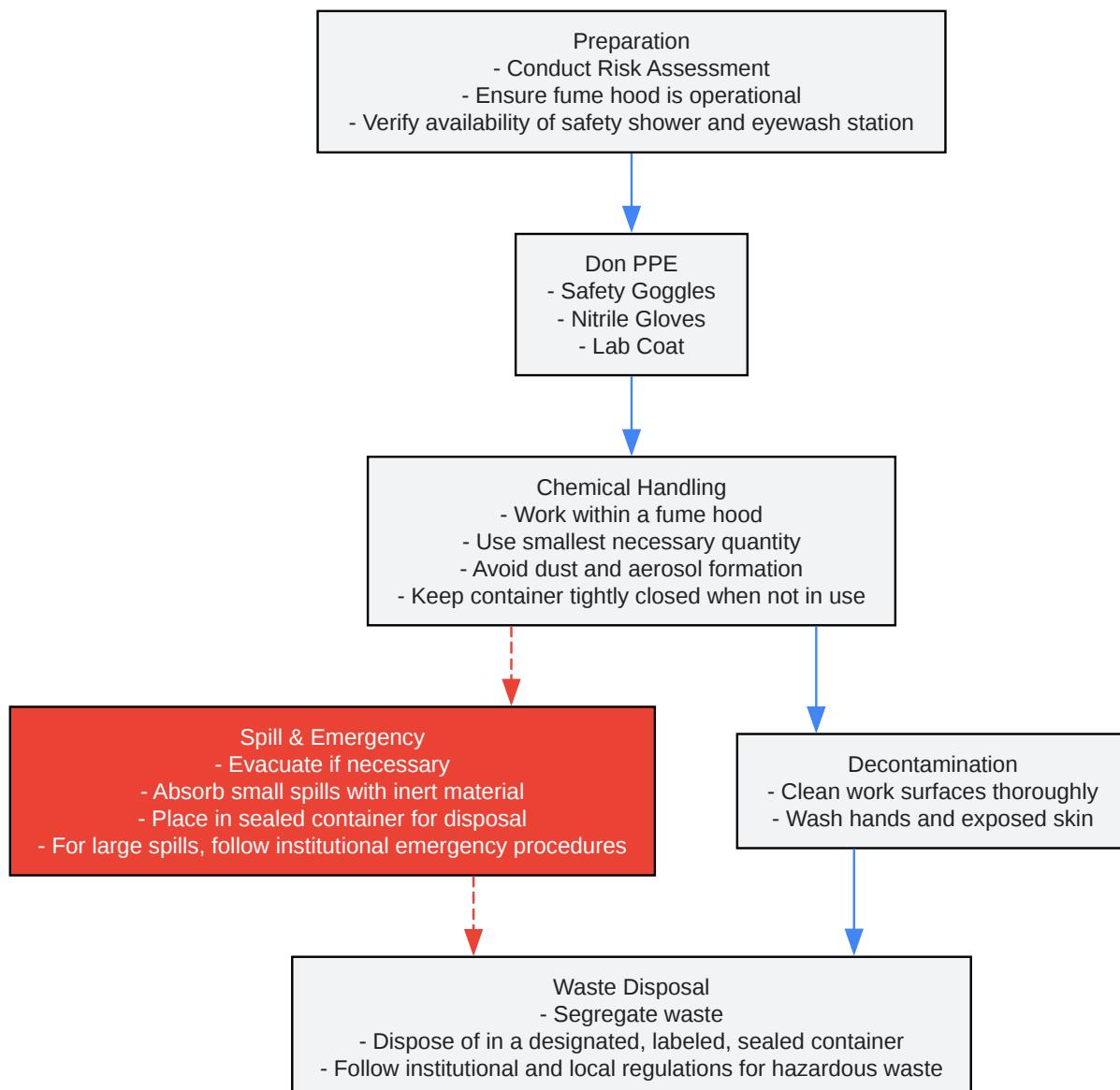
## Personal Protective Equipment (PPE)

Appropriate PPE is the final and essential barrier against chemical exposure and should be used in conjunction with engineering controls such as fume hoods.[\[3\]](#)

Protection Type	Equipment Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield may be required for splash risks. <a href="#">[3]</a>	Protects eyes and face from chemical splashes.
Skin and Body Protection	Flame-resistant lab coat, long pants, and closed-toe shoes. <a href="#">[3]</a>	Prevents skin contact with the chemical.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves before use and use proper removal techniques. <a href="#">[3]</a>	Protects hands from direct contact.
Respiratory Protection	A NIOSH-approved respirator may be necessary if engineering controls are insufficient or during spill cleanup, based on a risk assessment. <a href="#">[3]</a> <a href="#">[4]</a>	Prevents inhalation of dust or aerosols.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is critical for the safe handling of **6-Chloro-2-methyl-1h-indole**. The following workflow outlines the key stages from preparation to waste disposal.



[Click to download full resolution via product page](#)

### Safe Handling Workflow for **6-Chloro-2-methyl-1h-indole**

## Disposal Plan

Proper disposal of **6-Chloro-2-methyl-1h-indole** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

- Waste Categorization: This material should be treated as hazardous chemical waste.

- Containment: Dispose of contents and container in an approved waste disposal plant.[1][2]  
Collect waste in suitable, closed, and clearly labeled containers.[4]
- Procedure:
  - Do not dispose of down the drain or into the environment.[4]
  - For spills, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.[2][4]
  - Contaminated PPE should also be disposed of as hazardous waste.
  - Adhere to all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
- 2. [assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]
- 3. [benchchem.com](http://benchchem.com) [benchchem.com]
- 4. [capotchem.com](http://capotchem.com) [capotchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Chloro-2-methyl-1h-indole]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1331389#personal-protective-equipment-for-handling-6-chloro-2-methyl-1h-indole>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)